

optimizing reaction conditions for 2-Hydroxy-1,4-benzoquinone production

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Compound Focus: 2-Hydroxy-1,4-benzoquinone

CAS No.: 2474-72-8

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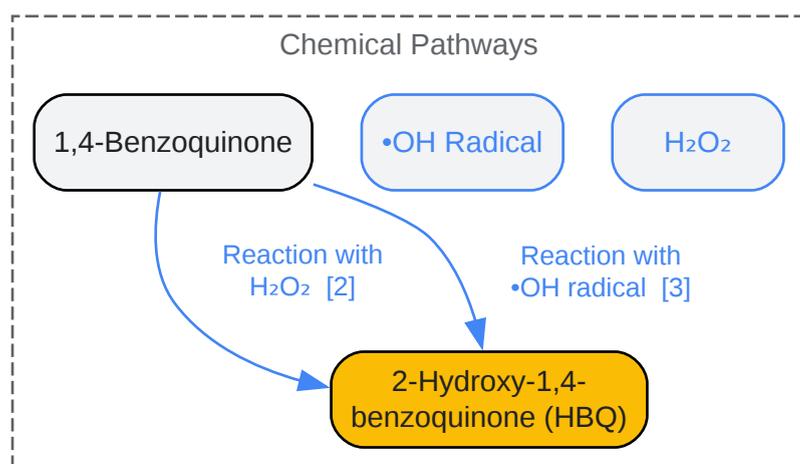
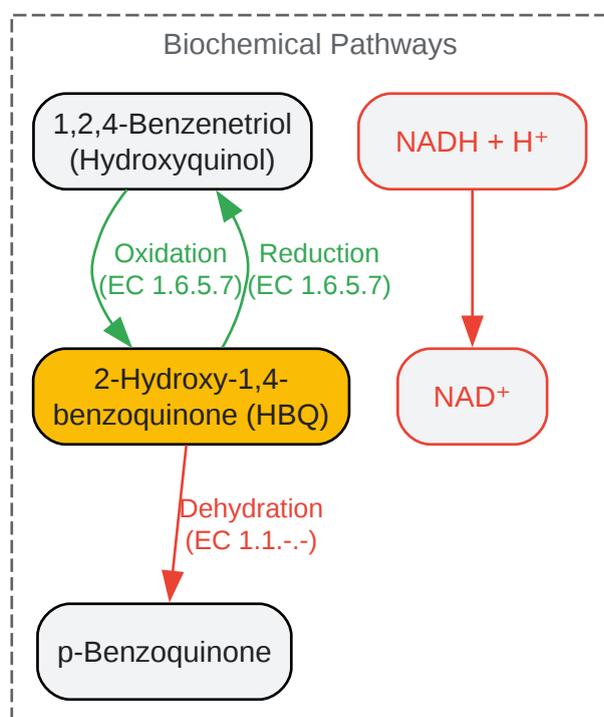
Key Information on 2-Hydroxy-1,4-benzoquinone

The table below summarizes the core identities and formation pathways for **2-Hydroxy-1,4-benzoquinone**.

Property / Aspect	Description
Chemical Formula	$C_6H_4O_3$ [1] [2]
Molar Mass	124.1 g/mol [1] [2]
IUPAC Name	2-hydroxycyclohexa-2,5-diene-1,4-dione [2]
Common Synonyms	2-Hydroxy-p-benzoquinone, Hydroxy-p-benzoquinone [1] [2]
CAS Registry Number	2474-72-8 [1]
Primary Formation Pathway 1	Reaction of 1,4-Benzoquinone with hydrogen peroxide [2].
Primary Formation Pathway 2	Metabolic conversion from phenols like 1,2,4-benzenetriol [2].
Key Property	Tends to spontaneously dimerize via peroxy bridges [2].

Synthesis and Reaction Pathways

Understanding the interconnected biochemical and chemical reactions is crucial for experimental design. The diagram below maps out the key pathways involving **2-Hydroxy-1,4-benzoquinone**.



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This diagram shows two primary contexts for **2-Hydroxy-1,4-benzoquinone** (HBQ) formation:

- **Biochemical Pathways:** In microbial metabolism, HBQ is a redox intermediate that can be reduced to 1,2,4-benzenetriol or dehydrated to 1,4-benzoquinone [2] [4] [5].
- **Chemical Pathways:** In the lab, HBQ is produced through direct chemical reactions, including the reaction of 1,4-benzoquinone with hydrogen peroxide or hydroxyl radicals [2] [3].

Experimental Details and Parameters

For researchers aiming to reproduce or work with these reactions, the table below provides specific parameters and experimental context.

Reaction / Parameter	Experimental Details & Context
Formation from 1,4-Benzoquinone & H ₂ O ₂	Described as a general synthetic route [2].

| **Formation from •OH Radicals** | **Method:** Pulse radiolysis in N₂O-saturated aqueous solutions. **Rate Constant (k):** (6.6×10^9 , $\text{dm}^3 \text{mol}^{-1} \text{s}^{-1}$) for •OH addition to 1,4-benzoquinone [3]. || **Enzyme: 2-Hydroxy-1,4-benzoquinone Reductase (EC 1.6.5.7)** | **Reaction:** $\text{HBQ} + \text{NADH} + \text{H}^+ \rightleftharpoons \text{1,2,4-Trihydroxybenzene} + \text{NAD}^+$. **Cofactor:** Flavoprotein (FMN). **Organism Note:** Inducible by 2,4,5-trichlorophenoxyacetate in *Burkholderia cepacia* [4]. || **Enzyme: 2-Hydroxy-1,4-benzoquinone-2-reductase** | **Reaction:** Converts HBQ to 1,4-benzoquinone and H₂O [2] [5]. || **Spontaneous Dimerization** | Tends to dimerize spontaneously via peroxo bridges, a key stability consideration [2]. |

Technical Support Scenarios and Solutions

Based on the chemical and biochemical properties, here are some targeted technical support scenarios.

Scenario 1: Low Yield in Chemical Synthesis

- **Potential Cause:** The spontaneous dimerization of HBQ via peroxo bridges can consume the product [2].
- **Investigation Path:**
 - Monitor reaction progress over time to identify if yield decreases after a peak, suggesting product degradation.
- **Optimization Strategy:**

- Explore adjusting reaction concentration, temperature, or solvent to disfavor the dimerization pathway.
- Consider **in-situ** generation and immediate use in the next reaction step to avoid isolation and storage.

Scenario 2: Unintended Side Reactions in Hydroxyl Radical Route

- **Potential Cause:** The highly reactive hydroxyl radicals involved in one synthesis path [3] can lead to non-specific reactions.
- **Investigation Path:** Use analytical techniques (like HPLC) to detect and identify side products.
- **Optimization Strategy:**
 - Precisely control the generation rate of hydroxyl radicals.
 - Ensure the 1,4-benzoquinone starting material is pure.

Scenario 3: Need for Specific Isomer

- **Clarification:** The compound is one of three hydroxybenzoquinone isomers. The "2-" prefix is often considered superfluous as it's the only hydroxy derivative of 1,4-benzoquinone [2].
- **Solution:** When sourcing or synthesizing, focus on the IUPAC name **2-hydroxycyclohexa-2,5-diene-1,4-dione** or the CAS number **2474-72-8** to ensure precision [1] [2].

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